

Potential Biological Activities of 6-Chloropyridazine-4-carboxylic Acid: A Technical Guide

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Compound of Interest

Compound Name: 6-Chloropyridazine-4-carboxylic acid

CAS No.: 1256794-24-7

Cat. No.: B110448

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Abstract: **6-Chloropyridazine-4-carboxylic acid** is a heterocyclic building block with potential applications in medicinal chemistry. While direct studies on the biological activities of this specific compound are limited in publicly available literature, its structural motif is present in a variety of derivatives that exhibit significant pharmacological effects. This technical guide provides an in-depth overview of the potential biological activities of **6-Chloropyridazine-4-carboxylic acid** by examining the reported activities of its close chemical relatives. The primary activities observed for these derivatives include anticancer and antimicrobial effects. This document summarizes key quantitative data, details relevant experimental protocols, and visualizes associated signaling pathways and workflows to facilitate further research and development in this area.

Introduction to the 6-Chloropyridazine Scaffold

The pyridazine ring is a π -deficient aromatic heterocycle containing two adjacent nitrogen atoms. This structural feature imparts unique physicochemical properties, including the ability to act as hydrogen bond acceptors and engage in various non-covalent interactions, making it a "privileged scaffold" in drug discovery. The presence of a chlorine atom at the 6-position and a carboxylic acid at the 4-position on the pyridazine ring provides reactive handles for chemical modification, allowing for the synthesis of diverse compound libraries. While **6-Chloropyridazine-4-carboxylic acid** itself is primarily a chemical intermediate, its derivatives have been explored for several therapeutic applications.

Potential Anticancer Activity

Derivatives of the 6-chloropyridazine scaffold have demonstrated notable potential as anticancer agents through various mechanisms of action, including the induction of apoptosis and inhibition of key enzymes involved in cancer cell survival and proliferation.

PARP-1 Inhibition and Apoptosis Induction

Poly(ADP-ribose) polymerase 1 (PARP-1) is a crucial enzyme in the DNA damage response pathway. Its inhibition is a clinically validated strategy for treating cancers with deficiencies in other DNA repair mechanisms, such as those with BRCA1/2 mutations. A series of novel 4-chloropyridazinoxiphenyl conjugates, which share a chloropyridazine core, have been designed and synthesized as potential apoptotic inducers and PARP-1 inhibitors.[1] These compounds have shown significant growth inhibition in various cancer cell lines.

Furthermore, derivatives such as 6-chloro-3-substituted-[1][2][3]triazolo[4,3-b]pyridazines, synthesized from 6-chloropyridazin-3-yl hydrazones, have exhibited potent cytotoxic activity against acute lymphoblastic leukemia (ALL) and human breast adenocarcinoma cell lines.[2] The mechanism of action for some of these compounds involves the induction of apoptosis through the activation of caspases 3/7.[2]

Compound Class	Cancer Cell Line	Activity	IC50 Value (μM)	Reference
6-chloro-3-substituted-[1][2][3]triazolo[4,3-b]pyridazines	SB-ALL	Cytotoxicity	1.64 - 5.66	[2]
NALM-6	Cytotoxicity	1.14 - 3.7	[2]	
4-chloropyridazinoxiphenyl hybrids	HNO97, FaDu, MDA-MB-468	Growth Inhibition	Varies by compound	[1]

Experimental Protocols: Anticancer Activity Assessment

This colorimetric assay is a standard method for assessing the metabolic activity of cells, which serves as an indicator of cell viability.

- **Cell Seeding:** Cancer cell lines are seeded in 96-well plates at an appropriate density (e.g., 5,000-10,000 cells/well) and allowed to adhere overnight.
- **Compound Treatment:** Cells are treated with serial dilutions of the test compounds for a specified duration (e.g., 48 or 72 hours).
- **MTT Addition:** A solution of 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) is added to each well.
- **Formazan Solubilization:** After incubation, the formazan crystals formed by viable cells are dissolved in a solubilization solution (e.g., DMSO).
- **Absorbance Measurement:** The absorbance is read at a specific wavelength (e.g., 570 nm) using a microplate reader. The IC50 value, the concentration at which 50% of cell growth is inhibited, is then calculated.

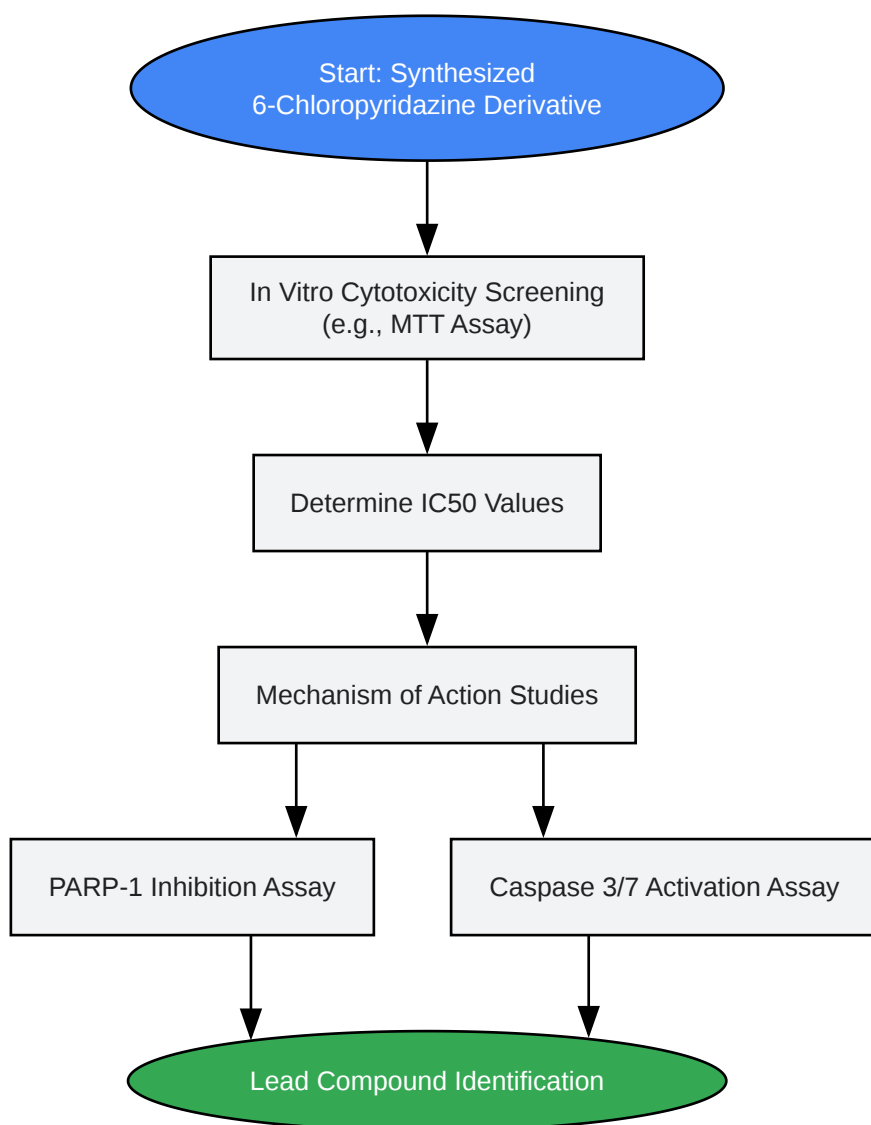
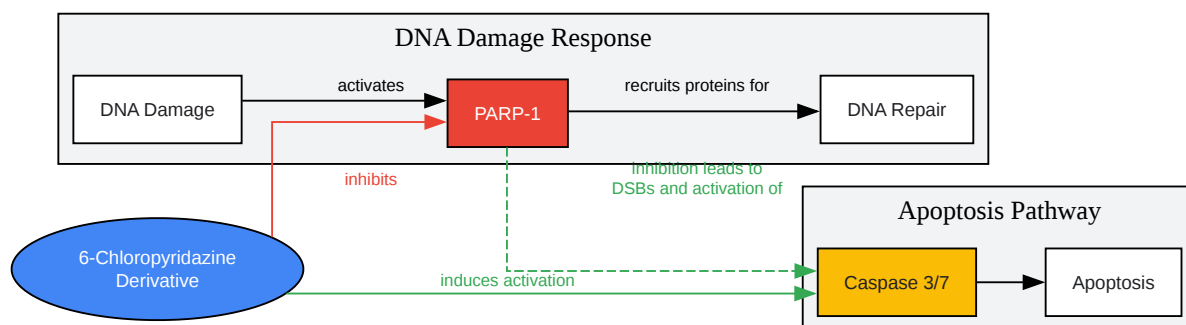
This assay quantifies the activity of key executioner caspases in the apoptotic pathway.

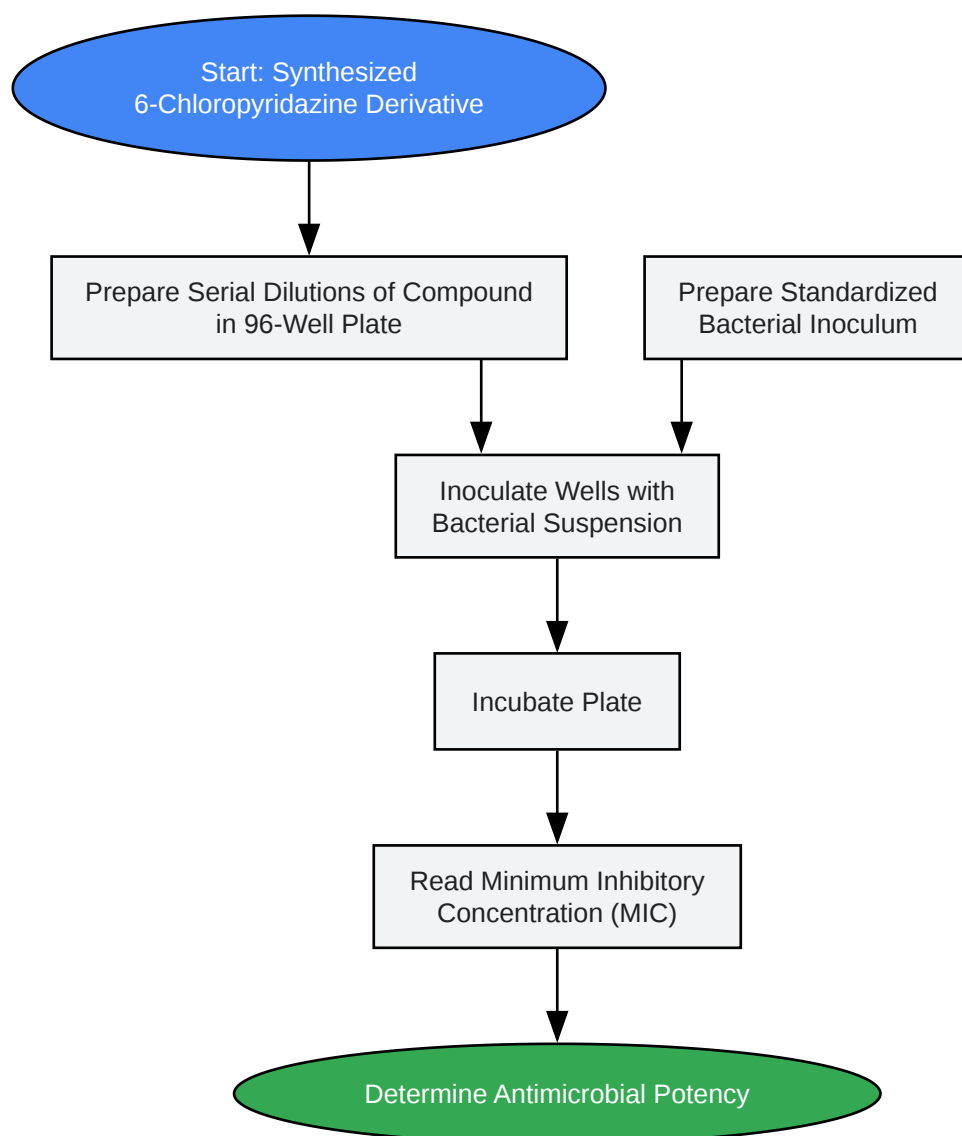
- **Cell Treatment:** Cells are treated with the test compounds for a predetermined time to induce apoptosis.
- **Staining:** A fluorogenic substrate for caspase 3/7 (e.g., a DEVD peptide conjugated to a fluorescent reporter) is added to the cells.
- **Analysis:** The fluorescence intensity, which is proportional to the caspase 3/7 activity, is measured using a fluorometer or by flow cytometry.

This assay measures the ability of a compound to inhibit the enzymatic activity of PARP-1.

- **Reaction Setup:** Recombinant human PARP-1 enzyme, activated DNA, and the test compound are incubated in an assay buffer.
- **Reaction Initiation:** The reaction is initiated by the addition of NAD⁺, the substrate for PARP-1.
- **Detection:** The consumption of NAD⁺ or the formation of poly(ADP-ribose) (PAR) is measured. This can be done using a variety of methods, including fluorescent NAD⁺ detection kits or ELISAs with anti-PAR antibodies.
- **Data Analysis:** The IC₅₀ value for PARP-1 inhibition is determined from the dose-response curve.

Visualizing Anticancer Mechanisms





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References

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